

Safe Disposal of 2-Hydroxy-4-phenylbutanoic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2-Hydroxy-4-phenylbutanoic acid

Cat. No.: B1198958

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **2-Hydroxy-4-phenylbutanoic acid**, a compound utilized in various research applications. Adherence to these guidelines is crucial for minimizing risks and maintaining a safe research environment.

Physicochemical Properties and Safety Data

A comprehensive understanding of a chemical's properties is the first step toward safe handling. Below is a summary of key data for **2-Hydroxy-4-phenylbutanoic acid**.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2]
Molecular Weight	180.20 g/mol	[2][3]
Appearance	White powder / Off-white solid	[1][4]
Melting Point	114-117 °C	[3]
Storage Class	11 - Combustible Solids	[3]

Hazard Identification and Personal Protective Equipment (PPE)

2-Hydroxy-4-phenylbutanoic acid is associated with several hazards that necessitate the use of appropriate personal protective equipment (PPE). The compound is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2][5]

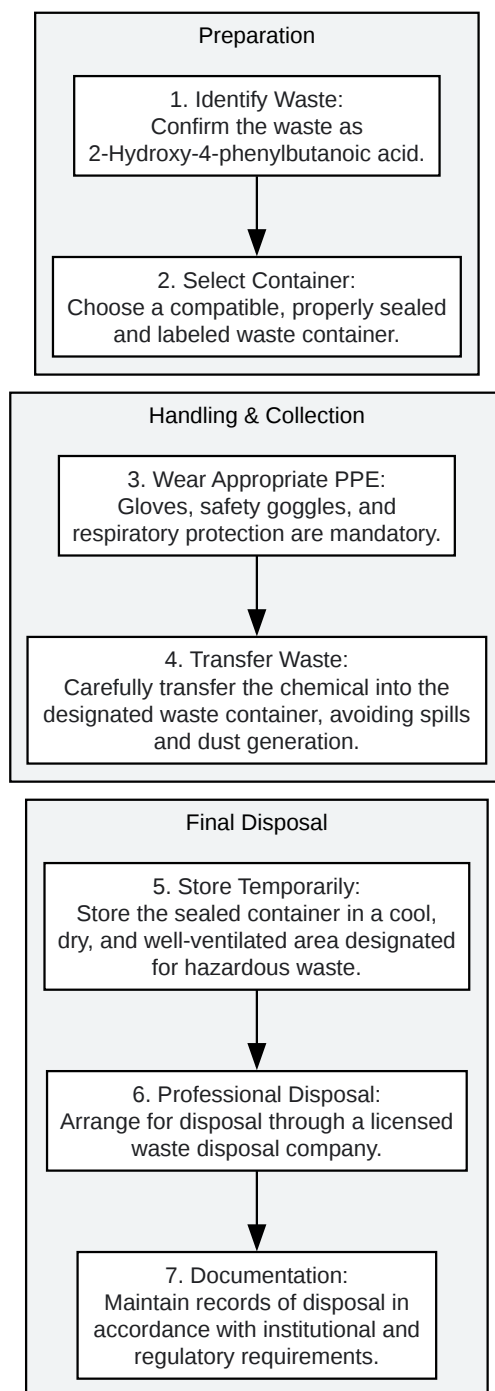
Essential PPE includes:

- Eye Protection: Eyeshields or chemical safety goggles.[3][4]
- Hand Protection: Protective gloves.[1][3]
- Respiratory Protection: Type N95 (US) respirator or equivalent.[3]

Procedural Steps for Disposal

The disposal of **2-Hydroxy-4-phenylbutanoic acid** must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. The following workflow outlines the necessary steps for its proper disposal.

Figure 1. Disposal Workflow for 2-Hydroxy-4-phenylbutanoic Acid



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Caption: Disposal Workflow for **2-Hydroxy-4-phenylbutanoic Acid**

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to mitigate exposure and contamination.

- Ensure Adequate Ventilation: Immediately ensure the area is well-ventilated.[6]
- Wear Protective Equipment: Before addressing the spill, don the required PPE, including respiratory protection, gloves, and eye protection.[5][6]
- Containment: Prevent the further spread of the spill.[5][6]
- Clean-up: Use an inert material to absorb the spill.[5] Sweep or vacuum the material and place it into a suitable, closed container for disposal.[1]
- Decontamination: Wash the spill area thoroughly.
- Disposal: The collected waste must be disposed of as hazardous waste through an approved waste disposal plant.[5]

It is imperative to consult local, state, and federal regulations to ensure full compliance, as disposal requirements may vary.[6] Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and current information.[1][5]

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